

Overcoming challenges in Terbium-155 purification from target material

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Terbium-155*

CAS No.: *14391-17-4*

Cat. No.: *B1209105*

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Technical Support Center: Terbium-155 Purification

This guide provides researchers, scientists, and drug development professionals with detailed troubleshooting information and frequently asked questions regarding the purification of **Terbium-155** (Tb-155) from irradiated target materials.

Frequently Asked Questions (FAQs)

Q1: What is the primary challenge in separating Tb-155 from a gadolinium (Gd) target?

A1: The main difficulty lies in the chemical similarity between terbium and gadolinium. Both are lanthanides that predominantly exist as trivalent cations (Tb^{3+} , Gd^{3+}) and have very similar ionic radii.^[1] This makes their separation by traditional chemical methods challenging, requiring highly selective techniques like ion exchange or extraction chromatography.^{[1][2]}

Q2: What are the common production routes for Tb-155 and how do they affect purification?

A2: Tb-155 is commonly produced via proton irradiation of gadolinium targets through the $^{155}\text{Gd}(p,n)^{155}\text{Tb}$ and $^{156}\text{Gd}(p,2n)^{155}\text{Tb}$ nuclear reactions.[1][3][4][5][6] Using natural gadolinium targets is cost-effective but produces more radioactive contaminants because other stable Gd isotopes in the target also undergo nuclear reactions.[1] Using highly enriched ^{155}Gd or ^{156}Gd targets significantly reduces these radionuclidic impurities.[7][8] Another production method involves high-energy proton spallation of tantalum targets followed by on-line mass separation, which can introduce pseudo-isobaric impurities like $^{139}\text{Ce}^{16}\text{O}$ that require further chemical purification.[9][10][11]

Q3: What are the main types of impurities encountered during Tb-155 purification?

A3: Impurities can be categorized as:

- Bulk Target Material: Residual gadolinium is the most significant impurity.
- Radionuclidic Impurities: These include other terbium radioisotopes (e.g., ^{156}Tb), which are difficult to separate chemically and are best minimized by selecting the appropriate nuclear reaction and proton energy.[7]
- Pseudo-isobaric Impurities: In mass separation techniques, molecules with the same mass-to-charge ratio as Tb-155, such as $^{139}\text{Ce}^{16}\text{O}$, can be co-collected and must be chemically removed.[8][10][12]
- Trace Metal Impurities: Contaminants from the target material or reagents (e.g., Fe) can be introduced during the process.[1]

Troubleshooting Guide

Problem: Low recovery or yield of Tb-155.

Answer: Low yields are often related to suboptimal chromatography parameters.

- Check Eluent Concentration: The concentration of the acid used to elute terbium is critical. For instance, increasing the nitric acid (HNO_3) concentration from 0.5 M to 3.5 M has been shown to improve recovery to $97 \pm 2\%$ while simultaneously reducing the required elution volume.[1]

- **Optimize Flow Rate:** A flow rate that is too high may not allow for sufficient interaction between the ions and the resin, leading to premature elution or band broadening. A typical flow rate for elution is 1 mL/min, while loading can be done at a higher rate of around 5 mL/min.[1][3]
- **Ensure Proper Column Conditioning:** The column must be properly conditioned with the appropriate acid before loading the sample to ensure the resin is in the correct chemical form for binding.[13]

Problem: High gadolinium (Gd) content in the final Tb-155 product.

Answer: This indicates inefficient separation of Tb from the bulk target material.

- **Verify Separation Chemistry:** The choice of resin and the molarity of the eluents are key. A common strategy involves using a resin like TK212, loading the dissolved target in a low molarity acid, washing the bulk Gd off the column with an intermediate molarity acid (e.g., 0.3 M HNO₃), and finally eluting the purified Tb with a higher molarity acid (e.g., 3.5 M HNO₃).[1]
- **Increase Column Length or Use Tandem Columns:** For very large amounts of target material, a single column may not have sufficient capacity. Increasing the resin bed volume or using a multi-column system can improve the separation factor.[1] A three-column ion chromatography method can achieve high recoveries of both Tb and the Gd target material.[4][5]

Problem: The final product has high radionuclidic impurities (e.g., ¹⁵⁶Tb).

Answer: The presence of other terbium radioisotopes is primarily determined by the production route, not the chemical purification process.

- **Review Production Parameters:** The ¹⁵⁶Gd(p,2n)¹⁵⁵Tb reaction can produce higher yields of Tb-155 but also results in a larger fraction of ¹⁵⁶Tb impurity compared to the ¹⁵⁵Gd(p,n)¹⁵⁵Tb reaction.[6][7] Adjusting the incident proton beam energy can help minimize side reactions.
- **Use Enriched Target Material:** Using highly enriched ¹⁵⁵Gd or ¹⁵⁶Gd target material is the most effective way to minimize the co-production of unwanted terbium isotopes.[7][8]

Problem: The final purified Tb-155 is in a large volume, which is unsuitable for radiolabeling.

Answer: Large elution volumes can be problematic for subsequent chelation reactions.

- **Increase Eluent Molarity:** As mentioned, using a higher concentration of the eluting acid (e.g., 3.5 M HNO₃ instead of 0.5 M HNO₃) can significantly concentrate the terbium into a much smaller volume (e.g., 10-15 mL).^[1]
- **Use a Concentration Column:** A common technique is to use a final chromatography step specifically for concentration. For example, the Tb fraction can be loaded onto a TK221 resin column, from which it can be eluted in a very small volume of dilute acid (e.g., 1 mL of 0.05 M HCl), making it ideal for radiolabeling.^{[7][9]}

Data Summary: Purification Parameters

The following table summarizes key quantitative data from experiments optimizing the separation of Tb-155 from natural gadolinium targets using TK212 resin.

Column Size (Internal Volume)	Gd Eluent (HNO ₃)	Tb Eluent (HNO ₃)	Tb-155 Recovery	Decontamination Factor (DF)	Final Tb Volume	Reference
53 mL	0.3 M	0.5 M	86 ± 4%	14,167	100 mL	^[1]
53 mL	0.3 M	3.5 M	97 ± 2%	21,286	10-20 mL	^[1]
29 mL	0.3 M	3.5 M	93 ± 2%	22,206	5-15 mL	^[1]

Experimental Protocol: Three-Column Purification of Tb-155

This protocol details a representative method for purifying Tb-155 from an irradiated gadolinium target.^{[1][7]}

1. Target Dissolution:

- Dissolve the irradiated gadolinium foil or oxide target in an appropriate acid (e.g., 2 M HCl or 7.0 M HNO₃).^{[1][7]} Gentle heating (e.g., 50-100 °C) may be required to facilitate complete

dissolution.^[1]^[7]

- Dilute the resulting solution with deionized water to adjust the acid concentration to the loading condition (e.g., 0.05 M HCl).^[1]

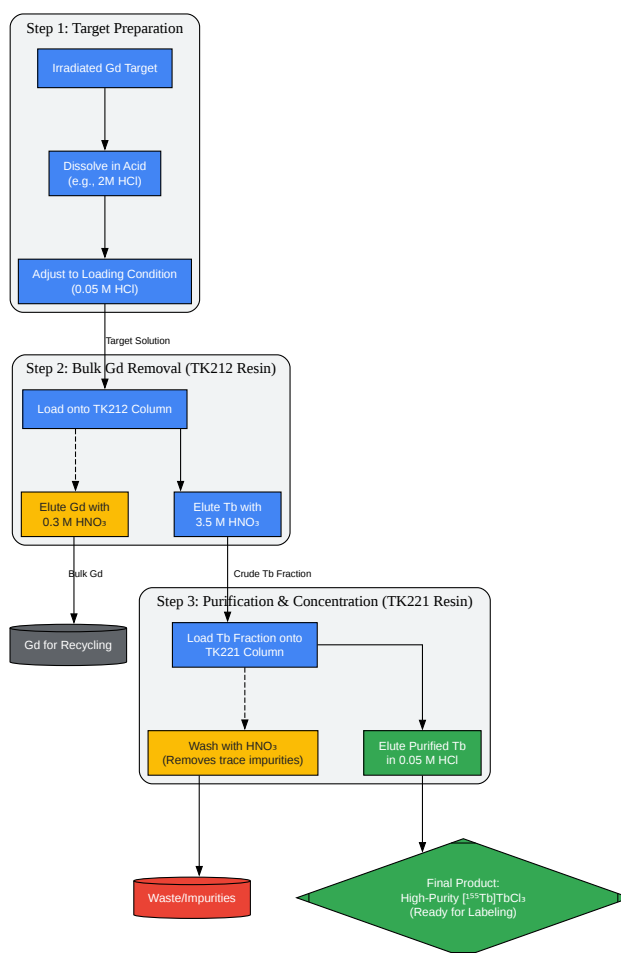
2. Column 1: Bulk Gadolinium Separation (e.g., TK212 Resin)

- Conditioning: Pre-condition the TK212 column with the loading buffer (0.05 M HCl).
- Loading: Load the dissolved target solution onto the column at a controlled flow rate (e.g., 5 mL/min).^[1]
- Wash: Wash the column with 2 column volumes (CV) of the loading buffer to remove any unbound species.
- Gd Elution: Elute the bulk gadolinium target material using ~120-250 mL of 0.3 M HNO₃.^[1] This fraction can be collected for Gd recycling.
- Tb Elution: Elute the desired Tb-155 fraction using a smaller volume of a more concentrated acid (e.g., 15 mL of 3.5 M HNO₃).^[1] Collect this fraction for further purification.

3. Column 2: Nitrate Removal and Purification (e.g., TK221 Resin)

- Conditioning: Condition a TK221 resin column with 0.5 M HNO₃.
- Loading: Load the Tb-155 fraction from the previous step onto the TK221 column.
- Wash 1: Rinse the column with 5 mL of 0.5 M HNO₃.
- Wash 2: Rinse with 5 mL of 0.1 M HNO₃ to remove other metallic impurities.
- Drying: Push ~10 mL of air through the column to remove all nitric acid.
- Final Elution: Elute the purified Tb-155 in a chloride form using a small volume of 0.05 M HCl at a slower flow rate (e.g., 1 mL/min).^[1] This final product is ready for quality control and radiolabeling.

Visualizations



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Caption: Workflow for a three-column chromatographic purification of Tb-155 from a Gd target.

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- To cite this document: BenchChem. [Overcoming challenges in Terbium-155 purification from target material]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1209105/docs#overcoming-challenges-in-terbium-155-purification-from-target-material>]

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